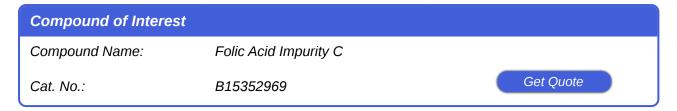


Application Note: Identification and Quantification of Folic Acid Impurity C using Mass Spectrometry

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Introduction

Folic acid, a B vitamin, is a critical component in various biological processes, including nucleotide synthesis and red blood cell formation. Its pharmaceutical preparations must be monitored for impurities to ensure safety and efficacy. Folic Acid Impurity C is a known process-related impurity that requires careful monitoring. This document outlines a detailed protocol for the identification and quantification of Folic Acid Impurity C in pharmaceutical samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.

Folic Acid Impurity C Profile:

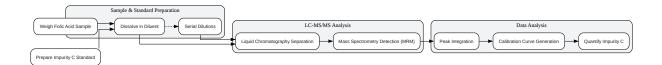


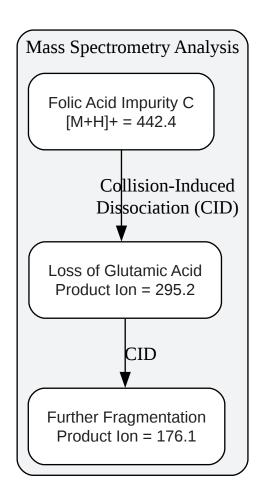
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Molecular Formula	C19H19N7O6
Molecular Weight	441.40 g/mol
CAS Number	47707-78-8

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **Folic Acid Impurity C**.







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